The Structure-Activity Relationship of N-Isopropylpentedrone and its Analogs: A Technical Guide

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Compound of Interest

Compound Name:	*N-Isopropylpentedrone*
CAS No.:	*18296-65-6*
Cat. No.:	*B1653427*

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Abstract

N-Isopropylpentedrone is a synthetic cathinone, structurally analogous to pentedrone, that has emerged as a novel psychoactive substance. Like other compounds in its class, its pharmacological effects are primarily attributed to its interaction with monoamine transporters. This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of **N-Isopropylpentedrone** and its analogs, focusing on their activity at the dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters. Due to a lack of specific in vitro quantitative data for **N-Isopropylpentedrone** in publicly available scientific literature, this guide synthesizes information from its close structural analogs, namely pentedrone and N-ethylpentedrone, to infer its potential pharmacological profile. This document also details the experimental protocols for key in vitro and in vivo assays used to characterize these compounds and presents visualizations of relevant signaling pathways and experimental workflows.

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Introduction

N-Isopropylpentedrone is a β-keto amphetamine distinguished by an isopropyl group attached to the nitrogen atom of the pentedrone backbone.[1] Its stimulant properties are believed to stem from its action as a monoamine transporter inhibitor, leading to increased extracellular concentrations of dopamine and norepinephrine.[2] Understanding the structure-activity relationship of **N-Isopropylpentedrone** and its analogs is crucial for predicting the pharmacological and toxicological profiles of newly emerging synthetic cathinones. This guide aims to provide a detailed analysis of the available data to inform research and drug development in this area.

Structure-Activity Relationship (SAR)

The pharmacological activity of synthetic cathinones is significantly influenced by substitutions at the N-alkyl position, the length of the α-carbon side chain, and substitutions on the phenyl ring.

N-Alkyl Substitution

Increasing the size of the N-alkyl substituent from methyl (pentedrone) to ethyl (N-ethylpentedrone) has been shown to increase the potency of dopamine uptake inhibition.[3] This suggests that the N-isopropyl group in **N-Isopropylpentedrone** may further modulate its affinity and potency at the dopamine transporter. While specific data for **N-Isopropylpentedrone** is unavailable, it is anticipated to be a potent inhibitor of dopamine and norepinephrine reuptake, with weaker effects on the serotonin transporter.[4]

α-Carbon Side-Chain Length

Studies on other N-ethyl substituted cathinones have demonstrated that increasing the length of the α-carbon side chain from a methyl to a propyl group results in increased locomotor activity, which correlates with higher potency at inhibiting the dopamine transporter.[5][6] However, further increases in chain length beyond propyl lead to a decrease in this activity.[5]

Phenyl Ring Substitution

Substitutions on the phenyl ring of cathinone derivatives can significantly alter their selectivity for the different monoamine transporters. For instance, the addition of a 3,4-methylenedioxy or

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a para-methyl group tends to increase the potency at the serotonin transporter.[5]

Quantitative Data

The following tables summarize the available in vitro and in vivo data for pentedrone and its N-ethyl analog, which serve as a basis for predicting the activity of **N-Isopropylpentedrone**.

Table 1: In Vitro Monoamine Transporter Inhibition Data

Compound	Transporter	IC_{50} (nM)	Reference
Pentedrone	hDAT	130 ± 10	[7]
	hNET	50 ± 5	[7]
	hSERT	2200 ± 200	[7]
N-Ethylpentedrone (NEPD)	hDAT	46.8 ± 5.3	[3]
	hSERT	1230 ± 150	[3]

hDAT: human Dopamine Transporter; hNET: human Norepinephrine Transporter; hSERT: human Serotonin Transporter; IC_{50}: half maximal inhibitory concentration.

Table 2: In Vivo Locomotor Activity Data

Compound	Dose Range (mg/kg, i.p.)	Peak Locomotor Effect	ED_{50} (mg/kg)	Reference
Pentedrone	2.5 - 25	196 ± 11% of vehicle control	4.70 ± 0.10	[2]
N-Ethylpentedrone (NEPD)	3, 10, 30	Efficacious at 10 mg/kg	Not specified	[2]

i.p.: intraperitoneal; ED_{50}: median effective dose.

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Experimental Protocols

The following are generalized protocols for the key experiments used to characterize the pharmacological profile of synthetic cathinones.

In Vitro Monoamine Transporter Uptake Inhibition Assay

This assay determines the potency of a compound to inhibit the uptake of monoamines into cells expressing the respective transporters.

- Cell Culture: Human embryonic kidney (HEK-293) cells stably expressing the human dopamine (hDAT), norepinephrine (hNET), or serotonin (hSERT) transporters are cultured in appropriate media.
- Assay Procedure:
  - Cells are seeded in 96-well plates and grown to confluence.
  - The cells are washed and pre-incubated with varying concentrations of the test compound for a specified time.
  - A radiolabeled monoamine (e.g., [^{3}H]dopamine, [^{3}H]norepinephrine, or [^{3}H]serotonin) is added to initiate uptake.
  - After a short incubation period, uptake is terminated by rapid washing with ice-cold buffer.
  - The cells are lysed, and the intracellular radioactivity is quantified using a scintillation counter.
- Data Analysis: The concentration of the test compound that produces 50% inhibition of monoamine uptake (IC_{50}) is calculated.

Radioligand Binding Assay

This assay measures the affinity of a compound for a specific transporter by its ability to displace a known radioligand.

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- Membrane Preparation: Membranes from HEK-293 cells expressing the transporter of interest are prepared by homogenization and centrifugation.
- Assay Procedure:
  - The cell membranes are incubated with a specific radioligand (e.g., [^{3}H]WIN 35,428 for DAT) and varying concentrations of the test compound.
  - The reaction is allowed to reach equilibrium.
  - Bound and free radioligand are separated by rapid filtration through glass fiber filters.
  - The radioactivity retained on the filters is measured by scintillation counting.
- Data Analysis: The concentration of the test compound that displaces 50% of the specific binding of the radioligand (IC_{50}) is determined. The inhibitory constant (K_i) is then calculated using the Cheng-Prusoff equation.

In Vivo Locomotor Activity Assay

This assay assesses the stimulant effects of a compound in rodents.

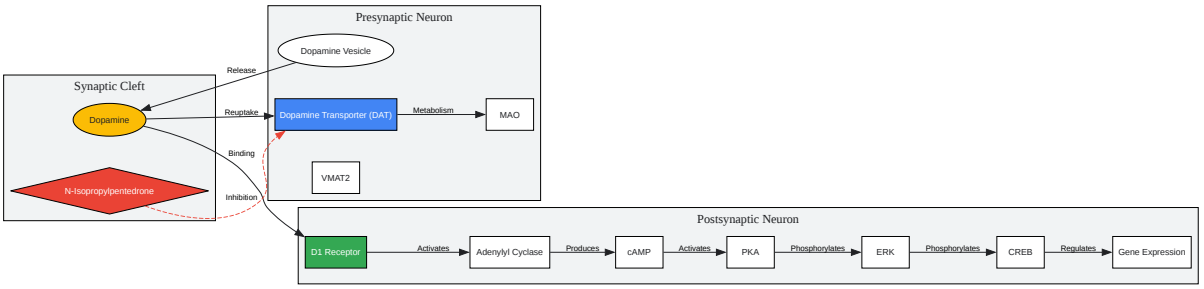
- Animals: Male Swiss-Webster mice are commonly used.
- Apparatus: An open-field arena equipped with infrared beams to automatically record horizontal and vertical movements.
- Procedure:
  - Animals are habituated to the testing environment to minimize novelty-induced hyperactivity.
  - The test compound or vehicle is administered, typically via intraperitoneal (i.p.) injection.
  - Immediately after injection, the animal is placed in the open-field arena, and locomotor activity is recorded for a set duration (e.g., 60-120 minutes).

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- Data Analysis: The total distance traveled or the number of beam breaks is quantified. The dose that produces 50% of the maximal effect (ED_{50}) is calculated to determine the potency of the compound.[2]

Signaling Pathways and Experimental Workflows

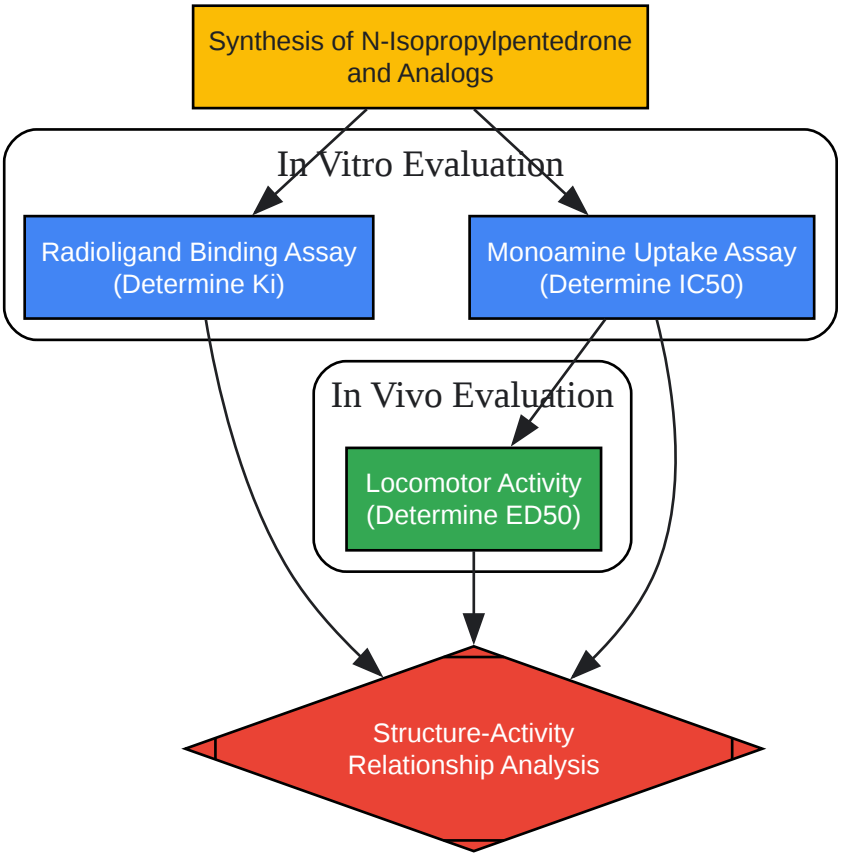
The following diagrams, generated using Graphviz, illustrate the key signaling pathways and experimental workflows discussed in this guide.



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Caption: Dopaminergic signaling pathway and the inhibitory action of **N-Isopropylpentedrone**.

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Caption: A typical experimental workflow for SAR studies of novel synthetic cathinones.

Conclusion

The structure-activity relationship of **N-Isopropylpentedrone** and its analogs is a critical area of research for understanding the pharmacology and potential risks associated with this class of synthetic cathinones. Based on data from its close analogs, **N-Isopropylpentedrone** is predicted to be a potent dopamine and norepinephrine reuptake inhibitor. The N-isopropyl substitution likely influences its potency and duration of action. Further in vitro and in vivo studies are imperative to definitively characterize the pharmacological profile of **N-Isopropylpentedrone** and to fully elucidate its potential for abuse and toxicity. The experimental protocols and comparative data presented in this guide provide a valuable resource for designing and interpreting future research in this field.

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